

Identification of bioactive compounds in Safflower Yellow

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Compound of Interest

Compound Name: Safflower Yellow

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An In-depth Technical Guide to the Identification of Bioactive Compounds in **Safflower Yellow**

Introduction

Safflower (*Carthamus tinctorius* L.) is an annual herb whose dried flowers are a cornerstone of traditional Chinese medicine, used for activating blood circulation, dispersing blood stasis, and relieving pain.[1][2][3] The primary water-soluble active ingredient extracted from safflower petals is **Safflower Yellow** (SY), a complex mixture of natural pigments.[1][2][4][5] Chemically, SY is predominantly composed of quinochalcone C-glycosides, a unique class of flavonoids.[6][7] Among these, Hydroxysafflor Yellow A (HSYA) is the most abundant and pharmacologically significant component, serving as the primary quality control marker for safflower-derived medicinal products.[2][7][8]

Modern pharmacological studies have revealed that SY and its constituent compounds possess a wide array of biological activities, including protective effects on the cardiovascular and cerebrovascular systems, as well as anti-inflammatory, antioxidant, neuroprotective, and antitumor properties.[1][3][9][10] This guide provides a detailed overview of the major bioactive compounds in **Safflower Yellow**, quantitative data on their yields, comprehensive experimental

protocols for their extraction and identification, and a visual representation of the key signaling pathways they modulate.

Major Bioactive Compounds in Safflower Yellow

Safflower Yellow is not a single entity but a mixture of several structurally related quinochalcone C-glycosides. Over 200 different compounds have been isolated from *Carthamus tinctorius* L. in total, but the yellow pigments are considered the main drivers of its therapeutic effects.^[6] The principal bioactive constituents are summarized in the table below.

Compound Name	Abbreviation	Chemical Class
Hydroxysafflor yellow A	HSYA	Quinochalcone C-glycoside
Safflor yellow A	SYA	Quinochalcone C-glycoside
Safflor yellow B	SYB	Quinochalcone C-glycoside
Anhydrosafflor yellow B	AHSYB	Quinochalcone C-glycoside

Table 1: Key Bioactive Compounds Identified in **Safflower Yellow**.^{[1][2][3]}

Quantitative Analysis of Key Compounds

The yield of bioactive compounds from safflower petals can vary significantly based on the extraction and purification methodology employed. HSYA, being the most critical component, has been the focus of numerous optimization studies to maximize its recovery.

Compound	Extraction Method	Yield	Reference
Hydroxysafflor yellow A (HSYA)	Microwave-assisted extraction	6.96%	Yang et al., 2008[9]
Hydroxysafflor yellow A (HSYA)	Matrix solid-phase dispersion (MSPD)	14.89%	Hong et al., 2015[9]
Hydroxysafflor yellow A (HSYA)	Ultrasound extraction	12.25%	Hong et al., 2015[9]
Hydroxysafflor yellow A (HSYA)	Soxhlet extraction	13.09%	Hong et al., 2015[9]
Hydroxysafflor yellow A (HSYA)	DMSO extraction	14.56%	Li et al., 2016[9]
Hydroxysafflor yellow A (HSYA)	Ultrasonic water extraction & purification	62.7% (of final purified product)	CN102702150B[11]
Safflor yellow A (SYA)	RP-HPLC of 22 varieties	0.70% - 1.85%	Guo et al., 2006[12]

Table 2: Summary of Quantitative Yields for Bioactive Compounds from Safflower.

Experimental Protocols

The identification and quantification of bioactive compounds in **Safflower Yellow** involve a multi-step process encompassing extraction, separation, purification, and analysis.

Extraction Methodologies

The choice of extraction method is critical for maximizing the yield of target compounds while minimizing degradation. HSYA is highly soluble in water and polar solvents like DMSO but dissolves poorly in lipophilic solvents.[9]

Protocol 1: Ultrasonic Water Extraction This method is commonly used for initial extraction due to its efficiency and use of a benign solvent (water).

- Preparation: Grind dried safflower petals into a fine powder.
- Extraction: Suspend the safflower powder in distilled water.
- Ultrasonication: Place the suspension in an ultrasonic bath and extract for a specified duration (e.g., 3 cycles of 20 minutes).[\[9\]](#)[\[11\]](#)
- Filtration: Filter the mixture to remove solid plant material, collecting the aqueous extract.
- Concentration: Concentrate the extract under reduced pressure to yield a crude **Safflower Yellow** extract.

Protocol 2: DMSO-Based Extraction This protocol, developed by Li et al. (2016), achieves a high yield of HSYA.[\[9\]](#)[\[13\]](#)

- Initial Wash: Soak 2.0 g of safflower powder in 14 volumes of DMSO and stir for 30 minutes at room temperature in a dark environment to remove impurities.[\[9\]](#)[\[13\]](#)
- Primary Extraction: Soak the filter residue from the previous step with 14 volumes of DMSO at 80°C for 1 hour, followed by heating for 50 minutes under the same conditions.[\[9\]](#)[\[13\]](#)
- Secondary Extraction: Repeat the extraction on the filter residue with another 12 volumes of DMSO.[\[9\]](#)[\[13\]](#)
- Precipitation: Combine the filtrates and add 3 volumes of butyl acetate.
- Centrifugation: Centrifuge the mixture to obtain crimson precipitates.
- Final Product: Wash the precipitates with an appropriate amount of ethanol and dry to obtain a light yellow powder with a high HSYA content.[\[9\]](#)[\[13\]](#)

Separation and Purification Protocols

Crude extracts require further purification to isolate individual compounds for structural elucidation and pharmacological testing.

Protocol 3: Macroporous Adsorption Resin Chromatography This technique is effective for the initial separation of flavonoids from the crude aqueous extract.

- Column Preparation: Select an appropriate macroporous adsorption resin (e.g., HZ801) and pack it into a chromatography column, pre-conditioning it according to the manufacturer's instructions.[\[11\]](#)
- Loading: Load the concentrated crude extract onto the column.
- Washing: Wash the column with deionized water to remove sugars, salts, and other highly polar impurities.
- Elution: Elute the adsorbed compounds using a stepwise gradient of ethanol-water mixtures (e.g., 30%, 50%, 70% ethanol). Collect fractions based on color.
- Pooling: Pool the yellow-colored fractions, which contain the target quinochalcone C-glycosides.

Protocol 4: Sephadex LH-20 and Medium-Pressure Liquid Chromatography (MPLC) Further purification to separate individual chalcones like HSYA and AHSYB can be achieved using size-exclusion and reversed-phase chromatography.

- Sephadex LH-20: Perform chromatographic separation on the enriched fraction from the previous step using a Sephadex LH-20 column to further refine the product.[\[11\]](#)
- RP-MPLC: For high-purity separation, utilize a reversed-phase medium-pressure liquid chromatography (RP-MPLC) system.[\[14\]](#)
- Mobile Phase: Use a mobile phase system of acetonitrile and water containing 0.5% acetic acid.[\[14\]](#)
- Column: Employ a suitable C18 column (e.g., Biotage® SNAP Cartridge KP-C18-HS).[\[14\]](#)
- Fraction Collection: Collect fractions and analyze them via HPLC to identify those containing pure HSYA and AHSYB. From 9.2 g of plant extract, this method can yield approximately 2.92 g of HSYA and 1.07 g of anhydro-SYB.[\[14\]](#)

Analytical Identification and Quantification

Protocol 5: High-Performance Liquid Chromatography (HPLC) HPLC is the standard method for both identifying and quantifying HSYA and other chalcones in **Safflower Yellow** extracts.

- System: An HPLC system equipped with a UV or photodiode array (PDA) detector.
- Column: A reversed-phase C18 column.
- Mobile Phase: A gradient elution using acetonitrile (Solvent A) and 0.1% formic acid in water (Solvent B). A typical gradient is: 0–12 min, 10%–22% A; 12–20 min, 22%–26% A; 20–30 min, 26%–95% A.[15]
- Flow Rate: 1.0 mL/min.[15]
- Detection: Monitor the eluent at a wavelength of 403 nm, which is the characteristic absorption maximum for HSYA.[15]
- Quantification: Calculate the concentration of HSYA and other compounds by comparing their peak areas to those of certified reference standards.

Protocol 6: High-Performance Thin-Layer Chromatography (HPTLC) HPTLC offers a rapid and sensitive method for the quantification of HSYA.

- Stationary Phase: Polyamide TLC plates.[16]
- Mobile Phase: A solvent system containing 3.6% hydrochloric acid, methanol, and ethyl acetate (7:3:1, v/v/v).[16]
- Application: Apply methanol extracts of safflower onto the plate.
- Development: Develop the plate in a chromatographic chamber.
- Densitometric Analysis: Perform densitometric scanning in absorbance mode at 399 nm. HSYA typically presents with an RF value of 0.60 ± 0.03 . [16]

Protocol 7: Liquid Chromatography-Mass Spectrometry (LC-MS) LC-MS is used for definitive structural confirmation of known compounds and identification of novel constituents.

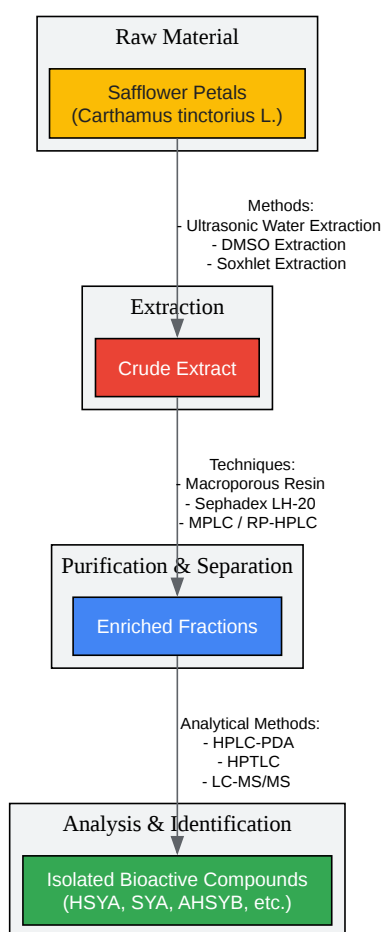
- Ionization: Use an electrospray ionization (ESI) interface, typically in negative ion mode for flavonoids.[14][17]

- Analysis: Couple the HPLC system to a mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) for high-resolution mass data.[18][19]
- Tandem MS (MS/MS): Perform fragmentation analysis (MS/MS) on parent ions to obtain structural information, which can be compared against spectral libraries or literature data for unambiguous identification.[20]

Visualizing Experimental and Biological Pathways

Workflow for Bioactive Compound Identification

The following diagram illustrates the general experimental workflow for the extraction, purification, and identification of bioactive compounds from safflower.

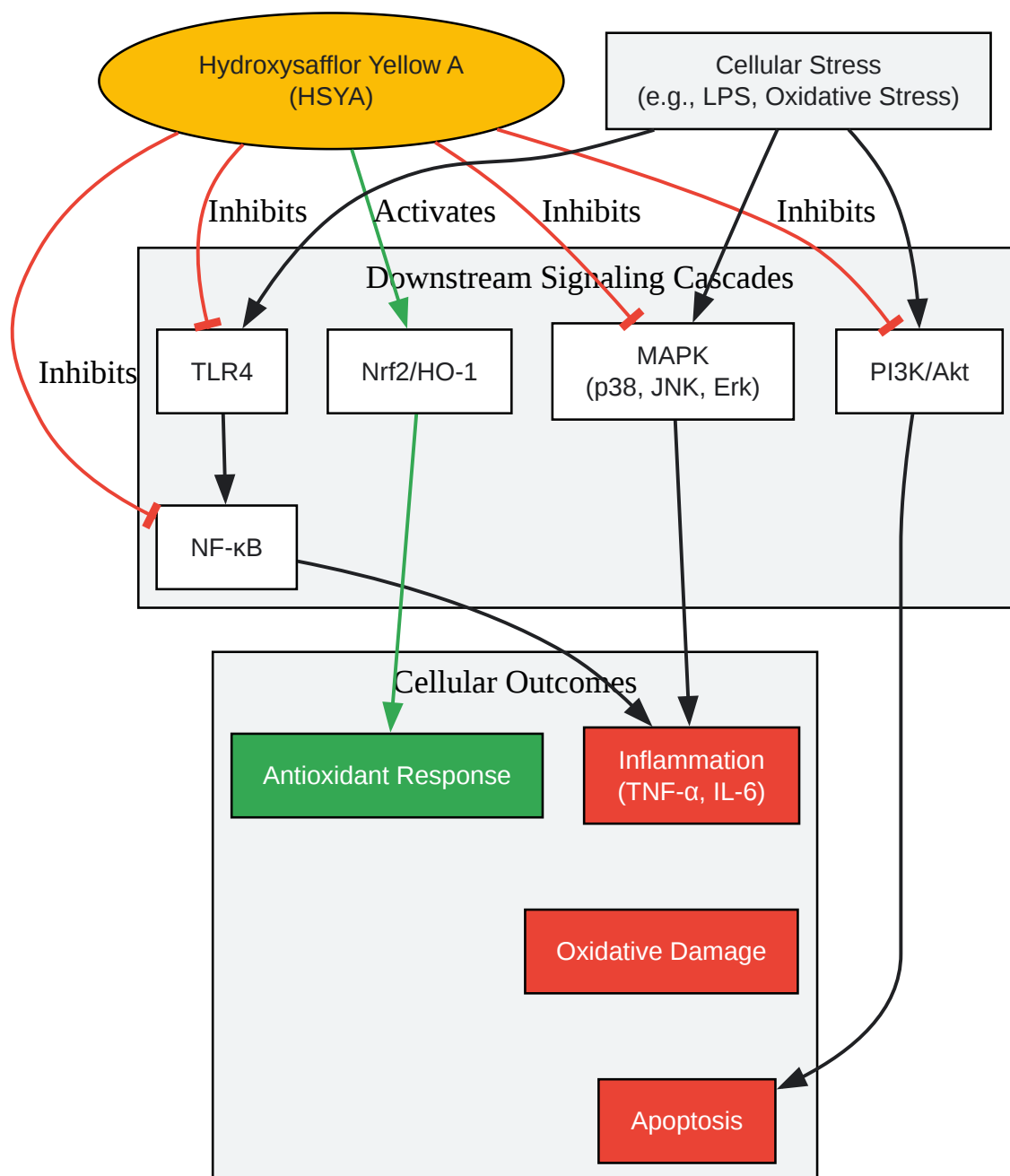


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Caption: Experimental workflow for isolating bioactive compounds.

Key Signaling Pathways Modulated by Hydroxysafflor Yellow A (HSYA)

HSYA exerts its potent pharmacological effects, particularly in cardiovascular and cerebrovascular diseases, by modulating multiple critical intracellular signaling pathways related to inflammation, oxidative stress, and apoptosis.[9][13]



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Caption: Key signaling pathways modulated by HSYA.

Conclusion

Safflower Yellow is a complex mixture of bioactive quinochalcone C-glycosides, with Hydroxysafflor Yellow A being the most prominent and therapeutically important constituent. The successful identification and quantification of these compounds rely on a systematic approach involving optimized extraction, multi-step purification, and advanced analytical techniques such as HPLC and LC-MS. The potent pharmacological activities of HSYA, particularly its ability to mitigate inflammation and oxidative stress by modulating key signaling pathways like NF- κ B, MAPK, and Nrf2/HO-1, underscore its significant potential in the development of novel therapeutics for cardiovascular and cerebrovascular diseases.[9][13] This guide provides researchers, scientists, and drug development professionals with the foundational knowledge and detailed protocols necessary to effectively work with these valuable natural compounds.

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